

Part 1: Chemical Profile & Critical Specifications[1]

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Compound of Interest

Compound Name: *cis-8,11,14-Eicosatrienoic Acid*
Ethyl Ester

Cat. No.: *B15550776*

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Before sourcing, the exact chemical identity must be established to avoid confusion with the free acid form or other isomers.

Parameter	Specification
Chemical Name	Dihomo- -linolenic Acid Ethyl Ester
Common Synonyms	Ethyl DGLA; Ethyl 20:3(n-6); 8Z,11Z,14Z- Eicosatrienoic acid ethyl ester
CAS Number	55968-21-3
Molecular Formula	C
	H
	O
Molecular Weight	334.5 g/mol
Purity Requirement	98% (GC-FID)
Physical State	Liquid (Oil) or solution in ethanol
Storage	-20°C under inert gas (Argon/Nitrogen)

Scientist's Note: Ethyl DGLA is the esterified form.^[2] It offers superior oxidative stability compared to the free acid (DGLA) but requires hydrolysis (in vivo or enzymatic) to become biologically active. Ensure your experimental design accounts for this metabolic step.^[1]

Part 2: Commercial Sources Landscape

The market for Ethyl DGLA is bifurcated into Reference Standards (Analytical/Small Scale) and Custom/Bulk Synthesis (Pre-clinical).

Tier 1: Primary Reference Standards (Analytical & In Vitro)

These suppliers are the "Gold Standard" for establishing retention times and validating purity. They provide comprehensive Certificates of Analysis (CoA) including GC traces.

- Cayman Chemical[2][3][4]
 - Product: Dihomo-
-Linolenic Acid ethyl ester (Item No. 90236)[1][2]
 - Format: Solution in ethanol (100 mg/ml).
 - Use Case: Mass Spectrometry standards, small-scale cell culture spikes.
 - Validation: Verified via GC-MS and batch-specific CoAs.
- Larodan (Research Grade Lipids)
 - Focus: Specialized lipid synthesis.
 - Format: Neat oil or solution.[5]
 - Use Case: High-purity lipidomic standards.
 - Note: Larodan often supplies lipids with >99% purity, critical for minimizing background noise in sensitive assays.
- Nu-Chek Prep
 - Focus: The historical benchmark for fatty acid standards.
 - Format: Neat standards in sealed ampoules.
 - Use Case: GC-FID calibration standards. If not listed explicitly in the catalog, they frequently perform custom isolation of specific chain lengths.

Tier 2: Bulk & Custom Synthesis (Pre-clinical)

For animal feeding studies (e.g., 1 g/kg/day) or formulation development, milligram-scale standards are cost-prohibitive.[1]

- Strategy: Contract Manufacturing Organizations (CMOs) or specialized lipid suppliers (e.g., Simson Pharma, Santa Cruz Biotechnology) should be contacted for gram-scale synthesis.

[\[1\]](#)

- Requirement: Request a "Representative CoA" before purchase to ensure the Peroxide Value (PV) is < 10 meq/kg, as bulk oils are prone to oxidation.

Part 3: Quality Assurance & Self-Validating Protocol

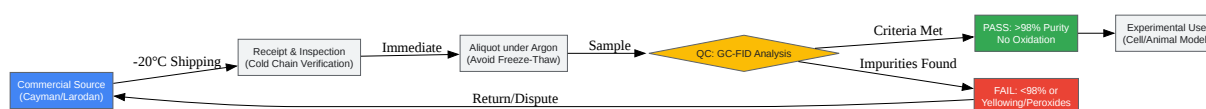
Trusting a supplier's label is insufficient for high-stakes lipid research.[\[1\]](#) You must implement a Self-Validating QC Protocol upon receipt.[\[1\]](#)

The "Nitrogen Flush" Integrity Test

Polyunsaturated fatty acids (PUFAs) like Ethyl DGLA oxidize rapidly.

- Visual Inspection: The oil should be clear/colorless. Yellowing indicates oxidation.[\[1\]](#)
- GC-FID Purity Check:
 - Column: Fused silica capillary column (e.g., SP-2560 or DB-FFAP), high polarity.[\[1\]](#)
 - Carrier: Helium at 20 cm/sec.[\[1\]](#)
 - Oven: 170°C to 240°C ramp.
 - Acceptance Criteria: Main peak >98% area.[\[2\]](#)[\[6\]](#)[\[7\]](#) No single impurity peak >0.5% (specifically check for Arachidonic Acid ethyl ester, which co-elutes closely).[\[1\]](#)

Visualization: Supply Chain & QC Workflow



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Figure 1: Procurement and Quality Control Decision Tree. Critical control points are highlighted in yellow (Analysis) and green (Release).

Part 4: Experimental Application & Logic

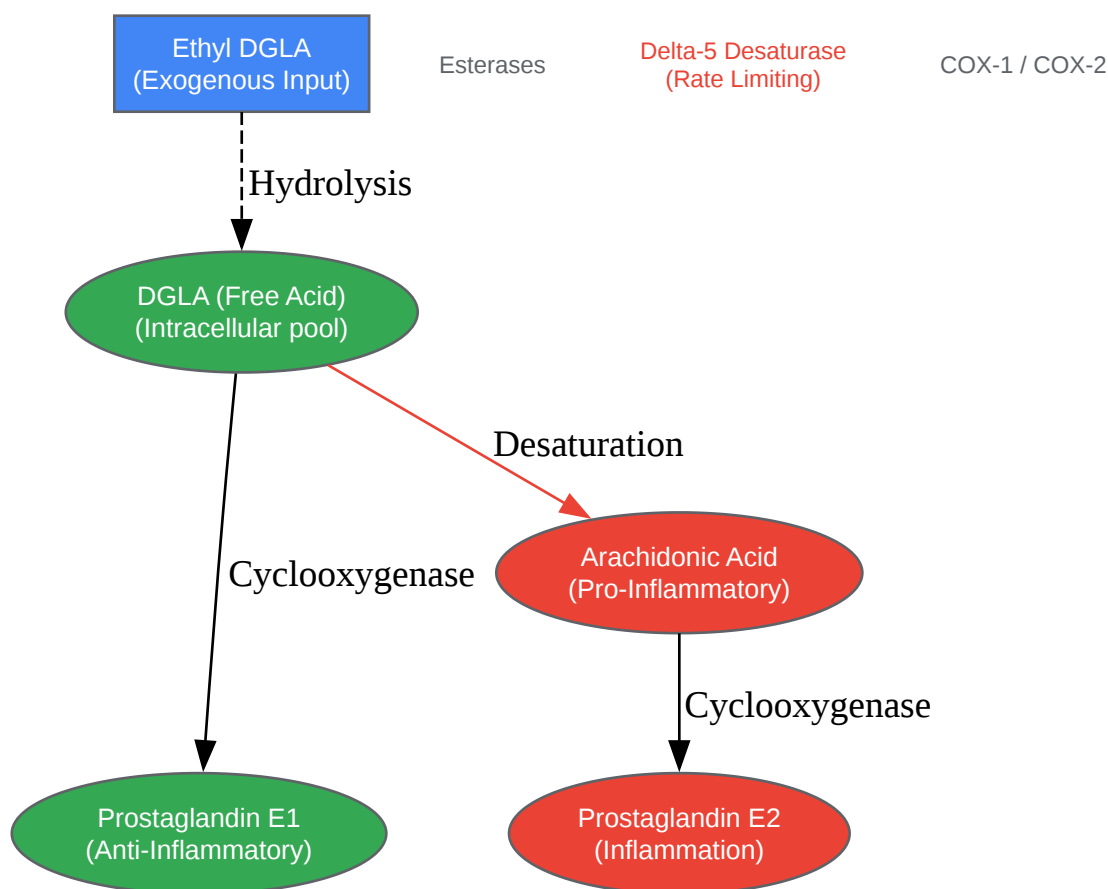
Metabolic Context

Understanding the metabolic fate of Ethyl DGLA is crucial for interpreting data. Ethyl DGLA is a "prodrug" for DGLA.^[1]

- Uptake: Ethyl esters cross membranes via passive diffusion but must be hydrolyzed by intracellular esterases.
- Conversion: Free DGLA is then competing for two pathways:
 - Delta-5 Desaturase: Converts DGLA
Arachidonic Acid (Pro-inflammatory).^[1]
 - Cyclooxygenase (COX): Converts DGLA
PGE1 (Anti-inflammatory).^[1]

Key Insight: To maximize the anti-inflammatory effect (PGE1), researchers often use Delta-5 Desaturase inhibitors (e.g., CP-24,879) alongside Ethyl DGLA to prevent its conversion to Arachidonic Acid.^[1]

Visualization: DGLA Signaling Pathway



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Figure 2: Metabolic divergence of Ethyl DGLA.[1] The green pathway represents the therapeutic target (PGE1), while the red pathway indicates the potential conversion to pro-inflammatory Arachidonic Acid.

Solubilization Protocol (In Vitro)

Ethyl DGLA is highly hydrophobic.[1] Do not add directly to cell media.

- Stock: Dissolve in high-grade Ethanol or DMSO (purged with N₂) to 100 mM.
- Vehicle: Conjugate to fatty-acid-free BSA (Bovine Serum Albumin) if high uptake efficiency is required, or dilute stock 1:1000 into media (ensure final solvent < 0.1%).[1]
- Stability: Prepare fresh. Do not store aqueous dilutions > 24 hours.

References

- Knapp, H.R., Oelz, O., Whorton, A.R., et al. (1978). Effects of feeding ethyl-dihomo-gamma-linolenate on rabbit renomedullary lipid composition and prostaglandin production in vitro.[1] Lipids, 13(11), 804-808.[1]
- Fan, Y.Y., & Chapkin, R.S. (1998). Importance of Dietary gamma-Linolenic Acid in Human Health and Nutrition. The Journal of Nutrition, 128(9), 1411-1414.[1] (Context on DGLA metabolism).

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